

1-(4-Chloro-3-fluorophenyl)cyclopentanemethanamine SDS safety data sheet

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(4-Chloro-3-fluorophenyl)cyclopentanemethanamine

Cat. No.: B11741419

[Get Quote](#)

Technical Guide: 1-(4-Chloro-3-fluorophenyl)cyclopentanemethanamine Safety, Handling, and Operational Protocols for Drug Development[1] Executive Summary & Chemical Identity[1][2]

1-(4-Chloro-3-fluorophenyl)cyclopentanemethanamine (CAS: 2089728-80-1) is a specialized building block used in the synthesis of small molecule Active Pharmaceutical Ingredients (APIs).[1] Structurally, it features a lipophilic halogenated phenyl ring attached to a cyclopentyl scaffold, terminating in a primary methanamine.[1]

This unique structure imparts specific physicochemical properties—lipophilicity driven by the chloro-fluoro substitution and basicity driven by the primary amine—that dictate its safety

profile.^[1] This guide moves beyond the standard Safety Data Sheet (SDS) to provide a mechanistic understanding of handling risks and operational protocols.

Chemical Profile Table^[2]^[3]

Property	Data / Specification
CAS Number	2089728-80-1
IUPAC Name	[1-(4-Chloro-3-fluorophenyl)cyclopentyl]methanamine
Molecular Formula	C ₁₂ H ₁₅ ClFN
Molecular Weight	227.71 g/mol
Physical State	Viscous oil or low-melting solid (tendency to crystallize at <4°C)
Basicity (pKa)	~9.5–10.5 (Predicted for primary alkyl amine)
Solubility	Soluble in DCM, DMSO, Methanol; Sparingly soluble in water. ^[1] ^[4] ^[5]
Storage	2–8°C, under inert atmosphere (Argon/Nitrogen).

Hazard Identification & Mechanistic Toxicology^[1]

While specific toxicological data for this exact CAS may be sparse, its structural class (halogenated aryl-cycloalkyl-amines) allows for high-confidence hazard prediction based on Structure-Activity Relationships (SAR).^[1]

GHS Classification (Derived/Predicted)

- Signal Word: DANGER
- Skin Corrosion/Irritation: Category 1B or 2 (Causes severe skin burns and eye damage / Causes skin irritation).^[1]
- Serious Eye Damage: Category 1 (Causes serious eye damage).^[1] Mechanism: The primary amine is highly nucleophilic and basic, capable of saponifying fatty acids in corneal

tissue, leading to irreversible opacity.^[1]

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation).

Toxicology Insights for Researchers

- Halogenation Impact: The 4-chloro-3-fluoro substitution increases lipophilicity (LogP ~3.2), facilitating rapid dermal absorption compared to non-halogenated analogs.^[1]
- Amine Reactivity: As a primary amine, this compound readily reacts with atmospheric CO₂ to form carbamates (solid precipitates), which can alter stoichiometry in sensitive catalytic reactions.
- Sensitization Potential: Benzylic-type amines have a structural alert for skin sensitization; repeated exposure may induce allergic contact dermatitis.^[1]

Technical Handling & Engineering Controls^[1]

To ensure data integrity and operator safety, handling must occur within a controlled environment.^[1]

Engineering Controls

- Primary Containment: All weighing and transfer operations must be performed in a Chemical Fume Hood or Glovebox.^[1]
- Ventilation: Face velocity > 0.5 m/s.^[1]
- Inert Atmosphere: Due to hygroscopicity and CO₂ sensitivity, store and handle under Nitrogen or Argon.

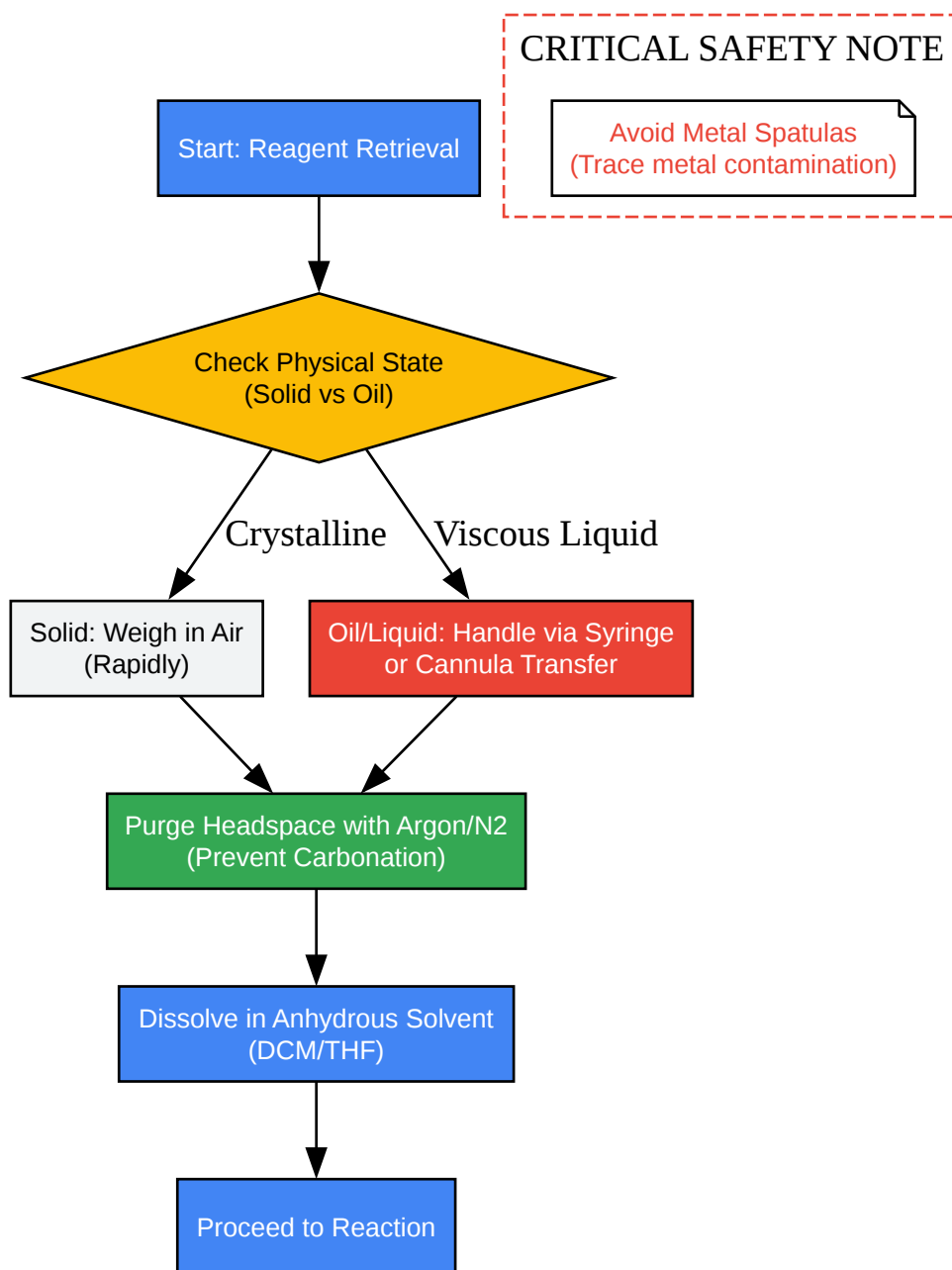
Personal Protective Equipment (PPE) Matrix

Body Part	Recommendation	Rationale
Hands	Double Nitrile (0.11 mm) or Laminate Film (Silver Shield)	Standard nitrile may degrade upon prolonged exposure to the amine in organic solvents (e.g., DCM).[1] Laminate offers >480 min breakthrough.[1]
Eyes	Chemical Goggles + Face Shield	Safety glasses are insufficient. [1] The basic nature of the amine poses a risk of permanent corneal damage.
Respiratory	NIOSH N95/P100 (Solids) or ABEK1 Cartridge (Liquids/Mists)	Required if handling outside a fume hood (not recommended) or during spill cleanup.
Body	Tyvek® Lab Coat	Prevents absorption through standard cotton clothing.[1]

Operational Protocols

A. Safe Handling Workflow

The following diagram outlines the decision logic for handling this compound, emphasizing the prevention of carbonate formation and exposure.



[Click to download full resolution via product page](#)

Figure 1: Safe handling workflow emphasizing inert atmosphere maintenance to prevent carbamate formation.

B. Spill Response (Bench Scale < 100g)

- Evacuate: Clear the immediate area.
- PPE Up: Don ABEK respiratory protection and double gloves.[1]

- Contain: Use a dry sand or vermiculite dike.^[1] Do not use sawdust (reaction risk).
- Neutralize: Gently apply a dilute weak acid (e.g., 5% Citric Acid or Sodium Bisulfate) to neutralize the amine.
- Collect: Scoop into a hazardous waste container labeled "Basic Organic Waste."

Emergency Medical Protocols

Trustworthiness Note: The following protocols are based on standard medical management for corrosive amine exposure. Always consult the specific SDS and a medical professional.

Exposure Route	Immediate Action (First 60 Seconds)	Follow-up
Eye Contact	IMMEDIATE IRRIGATION. Flush with water/saline for minimum 30 minutes. ^[1] Hold eyelids apart.	Transport to ER immediately. ^[1] Alkalinity causes deep tissue penetration; damage may be delayed. ^[1]
Skin Contact	Remove contaminated clothing. ^{[1][6]} Flush with water for 15 minutes.	Monitor for delayed chemical burns. ^[1] Do not apply neutralizing agents (vinegar) to skin.
Inhalation	Move to fresh air. ^{[1][6]} Keep warm and at rest.	If breathing is labored, administer oxygen (trained personnel only).
Ingestion	DO NOT INDUCE VOMITING. Rinse mouth with water. ^{[1][7]}	Risk of esophageal perforation. ^[1] Urgent medical assessment required. ^[1]

Synthesis & Application Context

This compound is typically synthesized via the reduction of 1-(4-chloro-3-fluorophenyl)cyclopentanecarbonitrile.^[1]

- **Reaction Risk:** The reduction (often using LAH or Borane) generates hydrogen gas and requires quenching.
- **Impurity Profile:** Common impurities include the unreacted nitrile or the secondary amine dimer.^[1]
- **Storage Stability:** Over time, the amine may yellow due to oxidation. Purity should be re-verified via HPLC/LC-MS if stored >6 months.

Waste Disposal & Environmental Fate^[1]

- **Classification:** Hazardous Chemical Waste (Corrosive/Toxic).
- **Segregation:** DO NOT mix with acidic waste streams (exothermic neutralization) or oxidizing agents (fire risk).
- **Disposal Method:** Incineration in a licensed chemical waste facility equipped with a scrubber for nitrogen oxides (NO_x) and halogenated byproducts (HCl, HF).

References

- PubChem Compound Summary. (2025). 1-[1-(3-chloro-4-fluorophenyl)cyclohexyl]-N,N-dimethylmethanamine (Analogous Structure Data). National Center for Biotechnology Information.^[1] [Link](#)
- Echemi Safety Data. (2025). SDS for 1-(3-fluorophenyl)cyclopropanemethanamine (Structural Analog). [Link](#)
- Organic Syntheses. (2014). Working with Hazardous Chemicals: General Guidelines for Amines. [Link](#)
- Fisher Scientific. (2024).^{[1][7]} Safety Data Sheet: General Handling of Benzylamines. [Link](#)
- National Research Council (US). (2011).^[1] Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.^{[8][9]} National Academies Press.^{[1][8][9][10]} [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-(4-Chloro-3-fluorophenyl)cyclopentanecarbonitrile | 2167567-74-8 [sigmaaldrich.com]
- 2. US5639917A - Process for preparing 1-(4-chlorophenyl)-4,4-dimethyl-pentan-3-one - Google Patents [patents.google.com]
- 3. chemscene.com [chemscene.com]
- 4. (1-(3-chloro-4-fluorophenyl)cyclohexyl)-N,N-dimethylmethanamine | C15H21ClFN | CID 53317168 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2089728-80-1 | (1-(4-Chloro-3-fluorophenyl)cyclopentyl)methanamine - AiFChem [aifchem.com]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- 8. orgsyn.org [orgsyn.org]
- 9. us-yakuzo.jp [us-yakuzo.jp]
- 10. orgsyn.org [orgsyn.org]
- To cite this document: BenchChem. [1-(4-Chloro-3-fluorophenyl)cyclopentanemethanamine SDS safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11741419/docs#1-4-chloro-3-fluorophenyl-cyclopentanemethanamine-sds-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)